

Advanced Bioanalysis of Azinphos-methyl Oxon in Human Plasma

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Compound of Interest

Compound Name: Azinphosmethyl oxon

CAS No.: 961-22-8

Cat. No.: B1210741

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Application Note & Protocol Guide | Version 2.0

Executive Summary & Challenge Context

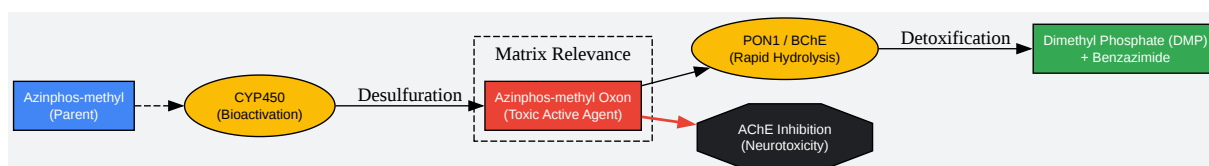
Azinphos-methyl (AZM) is a broad-spectrum organophosphate insecticide.^{[1][2]} While AZM itself is the parent compound found in environmental residues, it is a "pro-poison." Its physiological toxicity is mediated almost entirely by its metabolic activation (desulfuration) by Cytochrome P450 enzymes into Azinphos-methyl oxon (AZM-oxon).

The Analytical Gap: Most standard protocols measure the parent AZM or non-specific dialkyl phosphate (DAP) metabolites in urine. However, measuring AZM-oxon in plasma provides the most direct correlation to acute cholinergic crisis.

- **The Challenge:** AZM-oxon is notoriously unstable in human blood. It is rapidly hydrolyzed by Paraoxonase 1 (PON1) and butyrylcholinesterase (BChE) into non-toxic metabolites.
- **The Solution:** This protocol details a specialized "Stabilize-then-Analyze" workflow using LC-MS/MS, prioritizing pre-analytical enzyme inhibition to preserve the oxon moiety.

Mechanism of Action & Target Analytes

Understanding the metabolic pathway is critical for selecting the correct time-points and matrices.



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Figure 1: The bioactivation of Azinphos-methyl to its oxon form and subsequent hydrolysis.[2]

Note that ex vivo hydrolysis continues in the collection tube unless inhibited.

Pre-Analytical Stabilization (CRITICAL STEP)

Do not skip this section. Standard EDTA or Heparin tubes are insufficient. The oxon half-life in unpreserved plasma can be minutes.

Collection Vessel Preparation

- Primary Anticoagulant/Inhibitor: BD Vacutainer® containing Sodium Fluoride/Potassium Oxalate (Grey top). Fluoride inhibits butyrylcholinesterase.
- Secondary Acidification (Recommended): Prepare tubes with 10 µL of 50% Formic Acid per 1 mL of intended blood volume prior to draw, or add immediately after collection. Lowering pH < 4.0 drastically reduces PON1 activity.

Processing[1]

- Draw blood into pre-chilled Fluoride/Oxalate tubes.
- Invert gently 5 times; place immediately on wet ice.
- Centrifuge at 2000 x g for 10 mins at 4°C within 30 minutes of collection.

- Separate plasma and store at -80°C. Avoid repeated freeze-thaw cycles.

Analytical Protocol: LC-MS/MS

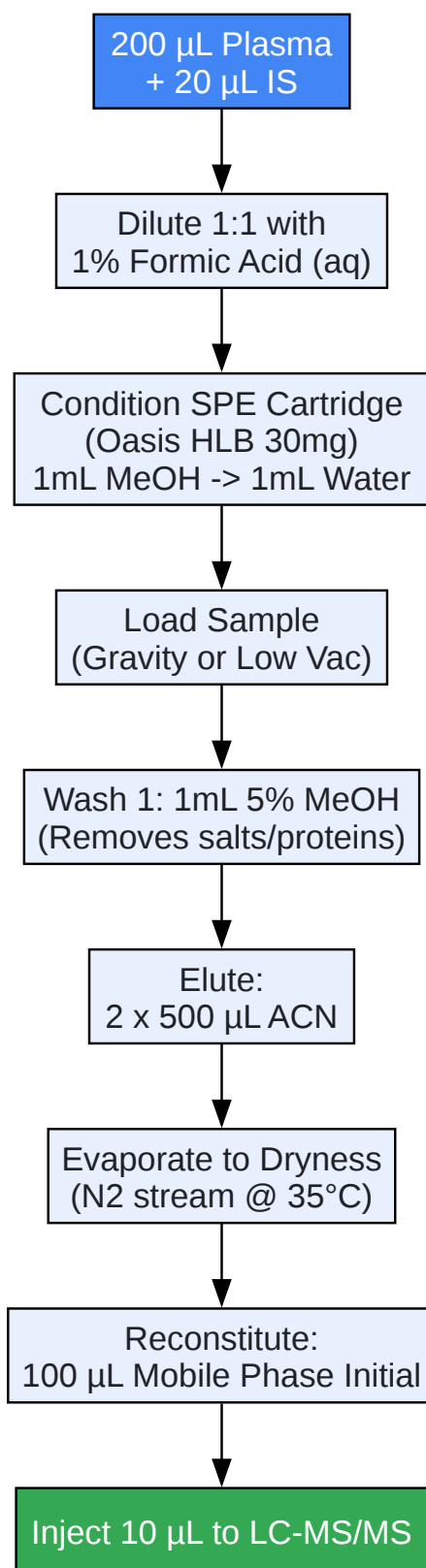
Reagents & Standards[3][4][5][6]

- Target Analyte: Azinphos-methyl oxon (CAS: 961-22-8).
- Internal Standard (IS): Azinphos-methyl-d6 (Parent analog is acceptable if Oxon-d6 is unavailable, but monitor for retention time shifts).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA).

Sample Preparation (Solid Phase Extraction)

We utilize a polymeric SPE method to remove phospholipids and proteins while concentrating the polar oxon.

Workflow Diagram:



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Figure 2: Solid Phase Extraction (SPE) workflow optimized for polar oxon metabolites.

Liquid Chromatography Conditions

- System: UHPLC (e.g., Agilent 1290 or Shimadzu Nexera).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus C18, 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient:
 - 0.0 min: 10% B
 - 1.0 min: 10% B
 - 6.0 min: 95% B
 - 8.0 min: 95% B
 - 8.1 min: 10% B (Re-equilibration)

Mass Spectrometry Parameters (MRM)

- Ionization: Electrospray Ionization (ESI) – Positive Mode.
- Source Temp: 350°C.
- Capillary Voltage: 4000 V.

MRM Transition Table:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Role	Collision Energy (eV)	Rationale
AZM-Oxon	302.0	132.1	Quantifier	15	Loss of dimethyl phosphate; N-methyl benzazimide ion.
AZM-Oxon	302.0	77.0	Qualifier	35	Phenyl ring fragmentation.
AZM-Oxon	302.0	160.0	Qualifier	10	Benzazimide moiety (intact).
AZM (Parent)	318.0	132.1	Reference	15	Standard confirmation.
AZM-d6 (IS)	324.0	132.1	IS	15	Deuterated parent.

Note: Transitions should be optimized on your specific instrument. The 302->132 transition is highly specific to the benzazimide core shared by parent and oxon, but separated chromatographically.

Validation & Quality Assurance

To ensure Trustworthiness and Self-Validation:

- The "Hydrolysis Check":
 - Prepare a QC Low sample in unpreserved plasma and measure immediately.
 - Measure again after 2 hours at room temperature.

- Pass Criteria: If degradation > 20% is observed in the unpreserved sample, but < 5% in your Fluoride/Acid preserved sample, your stabilization protocol is validated.
- Matrix Effects:
 - Calculate Matrix Factor (MF) = (Peak Area in Matrix / Peak Area in Solvent).
 - If MF < 0.8 (Suppression) or > 1.2 (Enhancement), consider using a stable isotope labeled oxon (custom synthesis) or increasing the wash strength in SPE.
- Linearity & Sensitivity:
 - Expected LOQ: ~0.5 - 1.0 ng/mL in plasma.
 - Linear Range: 1.0 - 500 ng/mL.

Safety & Troubleshooting

- Safety: AZM-oxon is an acetylcholinesterase inhibitor.[1][3] Handle all standards in a fume hood. Neutralize spills with 10% NaOH (hydrolysis).
- Troubleshooting - Low Recovery:
 - Cause: Hydrolysis during evaporation.
 - Fix: Do not exceed 35°C during N2 evaporation. Ensure the extract is not alkaline before evaporation.
- Troubleshooting - Peak Tailing:
 - Cause: Interaction with silanols.
 - Fix: Ensure Ammonium Formate is present in Mobile Phase A.

References

- Food and Agriculture Organization (FAO).Azinphos-methyl: Toxicological evaluation. (Detailed metabolism and oxon formation data).

- Centers for Disease Control and Prevention (CDC). Laboratory Procedure Manual: Organophosphorus Insecticides. (Foundational method for OP metabolites).
- National Institutes of Health (NIH) / PubChem. Azinphos-methyl Oxon Compound Summary. (Chemical structure and physical properties).^[1]^[3]
- Agilent Technologies. Improved LC/MS/MS Pesticide Multiresidue Analysis. (Source for MRM optimization strategies for polar pesticides).
- Washington State Dept of Health. Pesticide Air Monitoring Report: Appendix D - Laboratory Analytical Report. (Specific LC-MS/MS transitions for Azinphos-methyl and its Oxon).

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Sources

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- 2. fao.org [fao.org]
- 3. Azinphos-Methyl | C₁₀H₁₂N₃O₃PS₂ | CID 2268 - PubChem [pubchem.ncbi.nlm.nih.gov]
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